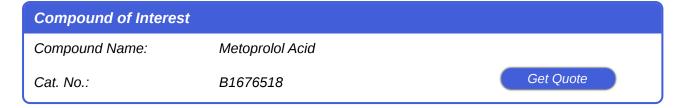




# Application Note and Protocol: Solid-Phase Extraction of Metoprolol Acid from Human Urine

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

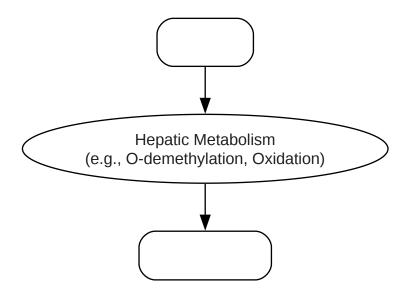
Metoprolol is a widely used beta-blocker for the treatment of cardiovascular diseases such as hypertension. Following administration, metoprolol is extensively metabolized in the liver, with its metabolites being primarily excreted in the urine. One of the main metabolites is **metoprolol acid** (also known as H117/04), a zwitterionic compound.[1][2] Accurate and reliable quantification of **metoprolol acid** in urine is crucial for pharmacokinetic and metabolic studies. Solid-phase extraction (SPE) is a robust and selective method for the sample preparation of complex biological matrices like urine, enabling the removal of interferences and the concentration of the analyte of interest prior to chromatographic analysis.[3][4][5]

This document provides a detailed protocol for the solid-phase extraction of **metoprolol acid** from human urine samples, based on established methodologies.[1][2] The protocol is designed to be used in conjunction with high-performance liquid chromatography (HPLC) with fluorescence detection.

# **Metabolic Pathway of Metoprolol**

Metoprolol undergoes several metabolic transformations, including O-demethylation and oxidation, leading to the formation of **metoprolol acid**. This biotransformation is a key aspect of its clearance from the body.





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Metabolism of Metoprolol to **Metoprolol Acid**.

# **Quantitative Data Summary**

The following table summarizes the performance characteristics of the analytical method for metoprolol and its metabolites, including the acidic form, using the described SPE protocol followed by HPLC analysis.[2]

Analyte	Linearity Range (mg/ml)	Correlation Coefficient (r²)	Recovery (%)
Metoprolol	0.25 - 40.0	≥ 0.996	> 76
α-hydroxymetoprolol	0.25 - 40.0	≥ 0.996	> 76
Metoprolol Acid	0.25 - 40.0	≥ 0.996	> 76

Validation data demonstrated intra-day and inter-day variations of less than 2.5%.[2]

# **Experimental Protocol: Solid-Phase Extraction**

This protocol is adapted from the method described by Chiu F.C. et al. for the simultaneous determination of metoprolol and its metabolites in human urine.[1][2]



#### Materials and Reagents:

- C18 Solid-Phase Extraction Cartridges (100 mg)[1][2]
- Methanol (HPLC grade)
- Acetic Acid (Glacial)
- Deionized Water
- Human Urine Samples
- Vortex Mixer
- Centrifuge
- · SPE Vacuum Manifold
- Evaporator (e.g., nitrogen evaporator or vacuum concentrator)

#### Procedure:

- SPE Cartridge Conditioning:
  - Wash the C18 SPE cartridge with 2 mL of methanol.
  - Equilibrate the cartridge with 2 mL of deionized water. Do not allow the cartridge to dry out.
- Sample Loading:
  - Take 100 μL of the human urine sample.[1][2]
  - Load the urine sample onto the conditioned SPE cartridge.
  - Slowly draw the sample through the cartridge using a vacuum manifold at a low flow rate (approximately 1-2 mL/min).
- Washing:

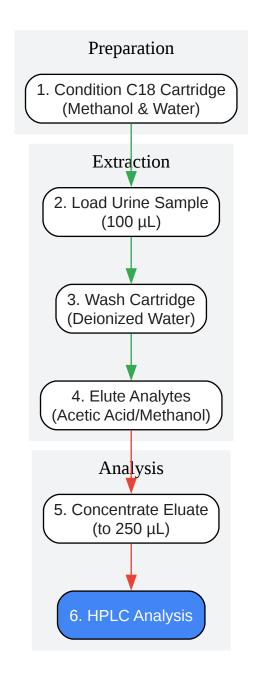


- Wash the cartridge with 2 mL of deionized water to remove hydrophilic interferences.
- Dry the cartridge under vacuum for 5-10 minutes to remove excess water.
- Elution:
  - Elute the analytes (including metoprolol acid) from the cartridge with 1.2 mL of an aqueous acetic acid (0.1%, v/v) methanol mixture (40:60, v/v).[1][2]
  - Collect the eluate in a clean collection tube.
- Concentration:
  - $\circ$  Concentrate the eluate to a final volume of 250  $\mu$ L under vacuum or a gentle stream of nitrogen.[1][2]
- Sample Analysis:
  - The concentrated sample is now ready for injection into the HPLC system for analysis.

## **SPE Workflow Diagram**

The following diagram illustrates the key steps in the solid-phase extraction protocol for **metoprolol acid** from urine.





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Solid-Phase Extraction Workflow.

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## References

- 1. scispace.com [scispace.com]
- 2. Efficient high-performance liquid chromatographic assay for the simultaneous determination of metoprolol and two main metabolites in human urine by solid-phase extraction and fluorescence detection PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Secure Verification [machinery.mas.bg.ac.rs]
- 4. actamedicamarisiensis.ro [actamedicamarisiensis.ro]
- 5. researchgate.net [researchgate.net]
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